

kb-NB77-78: Application Notes and Protocols for an Inactive PKD Analog

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Compound of Interest

Compound Name: kb-NB77-78

Cat. No.: B1192998

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Introduction

kb-NB77-78 is a chemical compound that is structurally analogous to CID797718.^{[1][2][3][4]} It is notable as a synthetic by-product generated during the creation of CID755673, a known inhibitor of Protein Kinase D (PKD).^[2] Crucially, experimental data indicates that unlike its parent compounds, **kb-NB77-78** does not exhibit inhibitory activity against PKD. Therefore, it is best utilized in research settings as a negative control in experiments involving PKD inhibitors to ensure that observed effects are due to PKD inhibition and not off-target or compound scaffold effects.

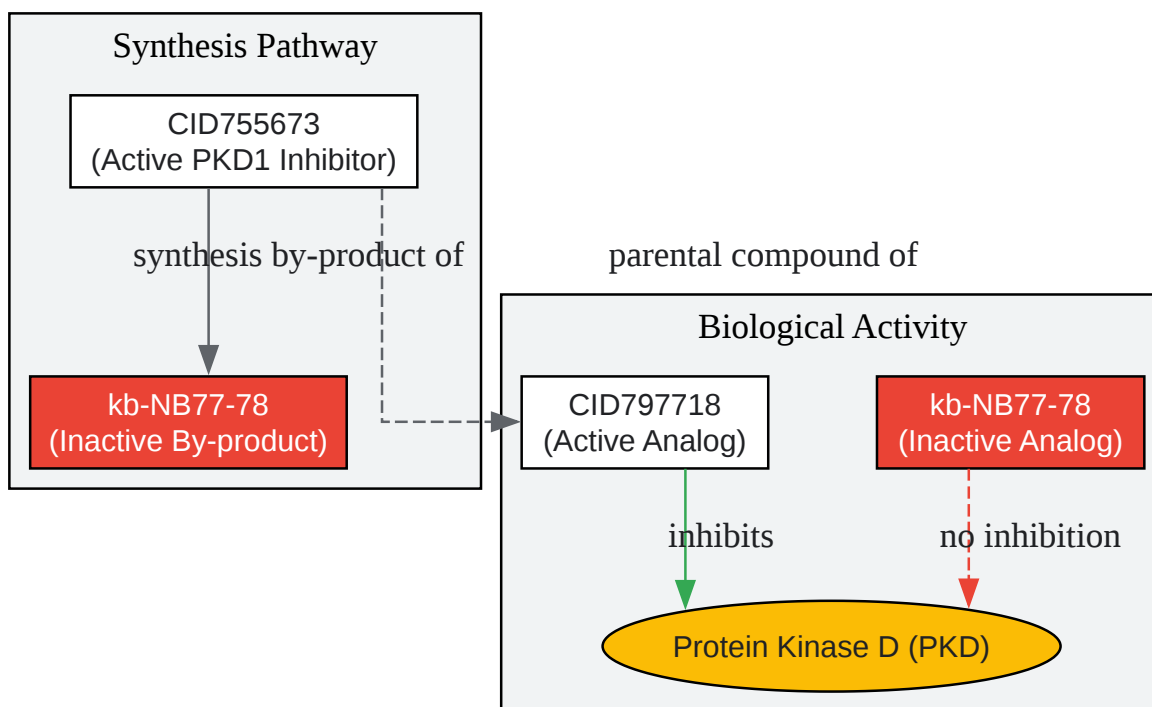
Physicochemical Properties

A summary of the key physicochemical properties of **kb-NB77-78** is provided below.

Property	Value	Reference
CAS Number	1350622-33-1	
Molecular Formula	C18H25NO3Si	
Molecular Weight	331.49 g/mol	
Exact Mass	331.1604	
IUPAC Name	9-[[[(1,1-dimethylethyl)dimethylsilyl]oxy]-1,2,3,4-tetrahydro-5H-benzopyrano[3,4-b]pyridin-5-one	

Compound Relationship and Context

kb-NB77-78's primary relevance in research is defined by its relationship to the active PKD inhibitors CID755673 and its analogue CID797718. Understanding this context is essential for its proper application as a negative control.



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Caption: Relationship of **kb-NB77-78** to active PKD inhibitors.

Recommended Working Concentrations

As **kb-NB77-78** is characterized as an inactive analog, there are no established "working concentrations" for achieving a specific biological effect. Instead, its concentration should match the dose-response range used for the active PKD inhibitors (e.g., CID755673 or CID797718) in a given experiment. This ensures that any lack of response can be confidently attributed to its inert nature towards the target.

Protocols

Stock Solution Preparation

Due to its limited solubility in aqueous solutions, a stock solution of **kb-NB77-78** should be prepared in an organic solvent.

- Recommended Solvent: Dimethyl sulfoxide (DMSO).
- Storage of Stock Solution: Store at -20°C for up to two weeks or at -80°C for up to six months.

In Vivo Formulation Protocol

For animal studies, a specific formulation is required to achieve solubility and administration. The following protocol is recommended for preparing a working solution for in vivo experiments.

Important: It is recommended to prepare this solution freshly on the day of use.

Materials:

- **kb-NB77-78** powder
- DMSO
- Corn Oil

Procedure:

- Begin by dissolving the **kb-NB77-78** powder in DMSO to create a concentrated stock.
- Add the DMSO stock to the corn oil to achieve the final desired concentration. The recommended final solvent ratio is 10% DMSO and 90% corn oil by volume.
- Ensure the solution is thoroughly mixed. If precipitation or phase separation is observed, gentle heating and/or sonication can be used to aid dissolution.
- The final solution should have a solubility of at least 2.5 mg/mL (7.54 mM).

Caption: Workflow for preparing **kb-NB77-78** for in vivo experiments.

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